

Application Notes and Protocols for (E)-Cyanine 3.5 Chloride Imaging

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Compound of Interest

Compound Name: (E)-Cyanine 3.5 chloride

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(E)-Cyanine 3.5 chloride, a reactive red fluorescent dye, is a valuable tool for labeling amino groups in peptides, proteins, and oligonucleotides. Its bright fluorescence and spectral properties make it suitable for a range of applications in fluorescence microscopy. This document provides detailed recommendations for selecting optimal filter sets for imaging **(E)-Cyanine 3.5 chloride** and protocols for its use.

Spectral Properties of (E)-Cyanine 3.5 Chloride

Understanding the excitation and emission spectra of a fluorophore is critical for selecting the appropriate filter set to maximize signal detection and minimize background noise. **(E)-Cyanine 3.5 chloride** exhibits a nominal excitation maximum around 581-591 nm and an emission maximum in the range of 596-612 nm. However, these values can vary slightly depending on the local environment of the dye, such as the solvent or its conjugation to a biomolecule.

Recommended Filter Sets for (E)-Cyanine 3.5 Chloride Imaging

Several commercially available filter sets are well-suited for imaging (E)-Cyanine 3.5 and other spectrally similar fluorophores like Alexa Fluor 568. The choice of filter set will depend on the specific microscope setup, the presence of other fluorophores in the sample (for multiplexing), and the desired balance between signal brightness and spectral separation.

Below is a summary of recommended filter sets from various manufacturers. These sets typically consist of an excitation filter, a dichroic beamsplitter, and an emission filter.

Manufacturer	Filter Set Name/Model	Excitation Filter (nm)	Dichroic Beamsplitter (nm)	Emission Filter (nm)	Key Features
Chroma Technology	49031	ET569/25x	Not specified	Not specified	Narrow-band filter set ideal for multiplexing where spectral separation is critical. [1] [2]
Semrock (IDEX Health & Science)	Cy3.5-A-Basic-000	Not specified	Not specified	Not specified	Hard-coated filter set offering high brightness and contrast. Also suitable for mStrawberry fluorescent protein. [3] [4]
Omega Optical	XF41	560DF40	590DRLP	610ALP	Longpass emission filter set for Cy3.5, providing brighter emission but potentially lower signal-to-noise compared to bandpass equivalents. [5]

Edmund Optics	Cy3 Fluorescence Filter Set	513 - 556	562 (cut-on)	570 - 613	Designed for the Cy3 spectrum, which has significant overlap with Cy3.5.[6]
Iridian Spectral Technologies	Cy3 Filter Set	531-40 EX	562 DM	593-40 EM	Optimized for Cy3 and suitable for other dyes in the same spectral range.[7][8]

Experimental Protocols

Protocol 1: General Labeling of Proteins with (E)-Cyanine 3.5 Chloride (NHS Ester)

This protocol provides a general guideline for conjugating **(E)-Cyanine 3.5 chloride** N-hydroxysuccinimide (NHS) ester to proteins. The NHS ester reacts with primary amines on the protein to form a stable amide bond.

Materials:

- **(E)-Cyanine 3.5 chloride**, NHS ester
- Protein of interest in an amine-free buffer (e.g., PBS, pH 7.2-7.4)
- Reaction buffer: 0.1 M sodium bicarbonate or phosphate buffer, pH 8.3-8.5
- Anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)
- Purification column (e.g., Sephadex G-25)
- PBS (pH 7.2-7.4) for purification

Procedure:

- Protein Preparation:
 - Ensure the protein concentration is at least 2 mg/mL for optimal labeling.
 - The protein solution must be free of primary amines (e.g., Tris or glycine) and ammonium ions. If necessary, dialyze the protein against PBS.
 - Adjust the pH of the protein solution to 8.5 ± 0.5 using the reaction buffer.
- Dye Preparation:
 - Dissolve the **(E)-Cyanine 3.5 chloride** NHS ester in a small volume of anhydrous DMF or DMSO to create a stock solution (e.g., 10 mM).
- Conjugation Reaction:
 - Slowly add the desired molar excess of the dye stock solution to the protein solution while gently vortexing. A 10-fold molar excess of dye to protein is a common starting point.
 - Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.
- Purification:
 - Separate the labeled protein from the unreacted dye using a size-exclusion chromatography column (e.g., Sephadex G-25) equilibrated with PBS (pH 7.2-7.4).
 - Collect the fractions containing the brightly colored, labeled protein.
- Storage:
 - Store the purified conjugate at 4°C for short-term use or at -20°C for long-term storage.

Protocol 2: Staining Cells with (E)-Cyanine 3.5 Chloride-Labeled Probes

This protocol outlines a general procedure for fluorescently staining cells with a probe (e.g., an antibody or oligonucleotide) that has been previously conjugated with **(E)-Cyanine 3.5 chloride**.

Materials:

- Cells cultured on coverslips or in a microplate
- **(E)-Cyanine 3.5 chloride**-labeled probe (e.g., antibody, oligonucleotide)
- Phosphate-buffered saline (PBS)
- Fixation buffer (e.g., 4% paraformaldehyde in PBS)
- Permeabilization buffer (e.g., 0.1% Triton X-100 in PBS), if required for intracellular targets
- Blocking buffer (e.g., 1% BSA in PBS)
- Mounting medium with an antifade reagent

Procedure:

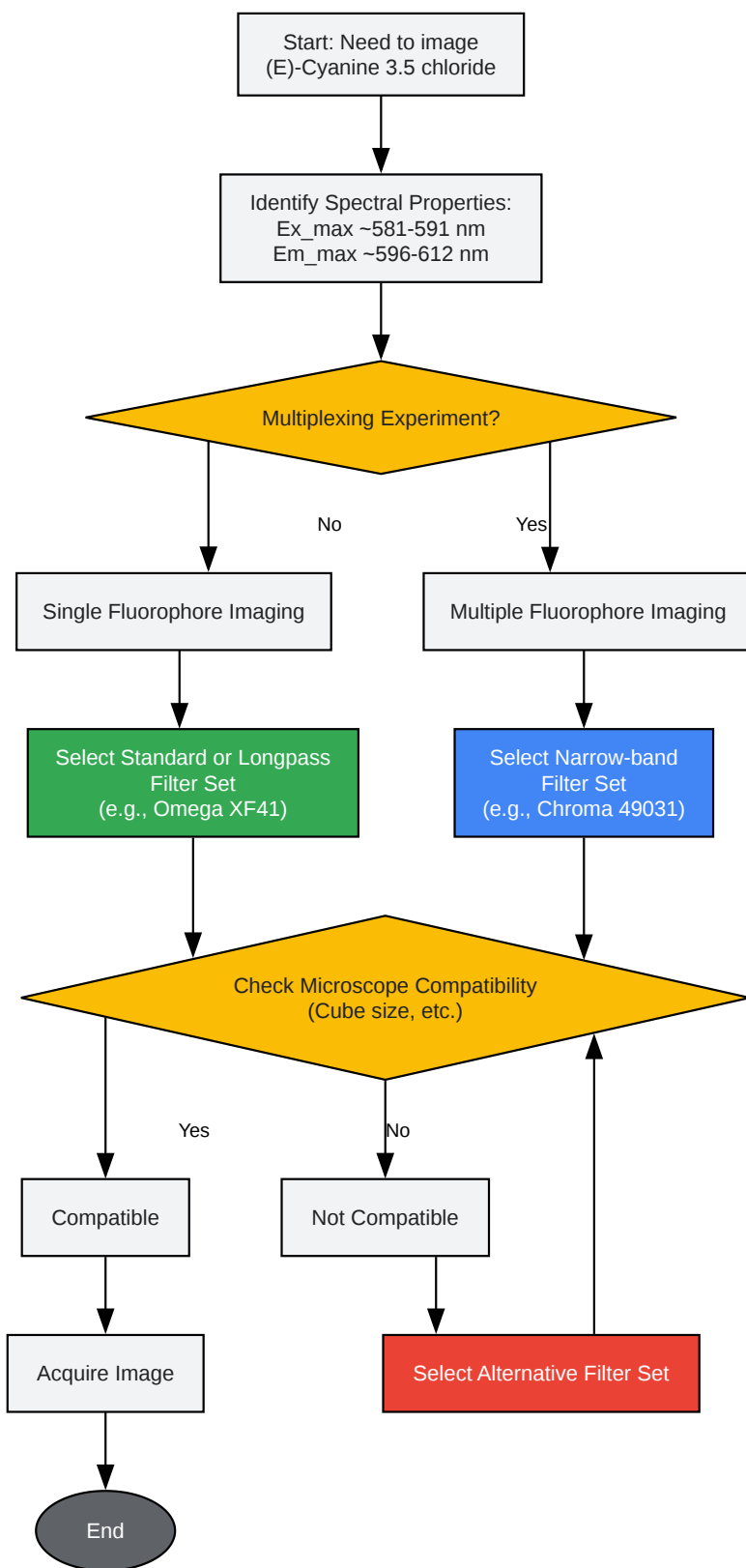
- Cell Preparation:
 - Wash the cultured cells twice with PBS.
 - Fix the cells with fixation buffer for 10-15 minutes at room temperature.
 - Wash the cells three times with PBS.
 - If targeting an intracellular molecule, permeabilize the cells with permeabilization buffer for 5-10 minutes at room temperature.
 - Wash the cells three times with PBS.
 - Block non-specific binding by incubating the cells in blocking buffer for 30-60 minutes at room temperature.
- Staining:

- Dilute the **(E)-Cyanine 3.5 chloride**-labeled probe to the desired concentration in blocking buffer.
- Incubate the cells with the diluted probe for 1-2 hours at room temperature or overnight at 4°C, protected from light.
- Wash the cells three times with PBS to remove unbound probe.
- Mounting and Imaging:
 - Mount the coverslips onto microscope slides using a mounting medium containing an antifade reagent.
 - Image the stained cells using a fluorescence microscope equipped with a suitable filter set for **(E)-Cyanine 3.5 chloride**.

Visualizations

Filter Set Selection Workflow

The following diagram illustrates a logical workflow for selecting the appropriate filter set for **(E)-Cyanine 3.5 chloride** imaging.

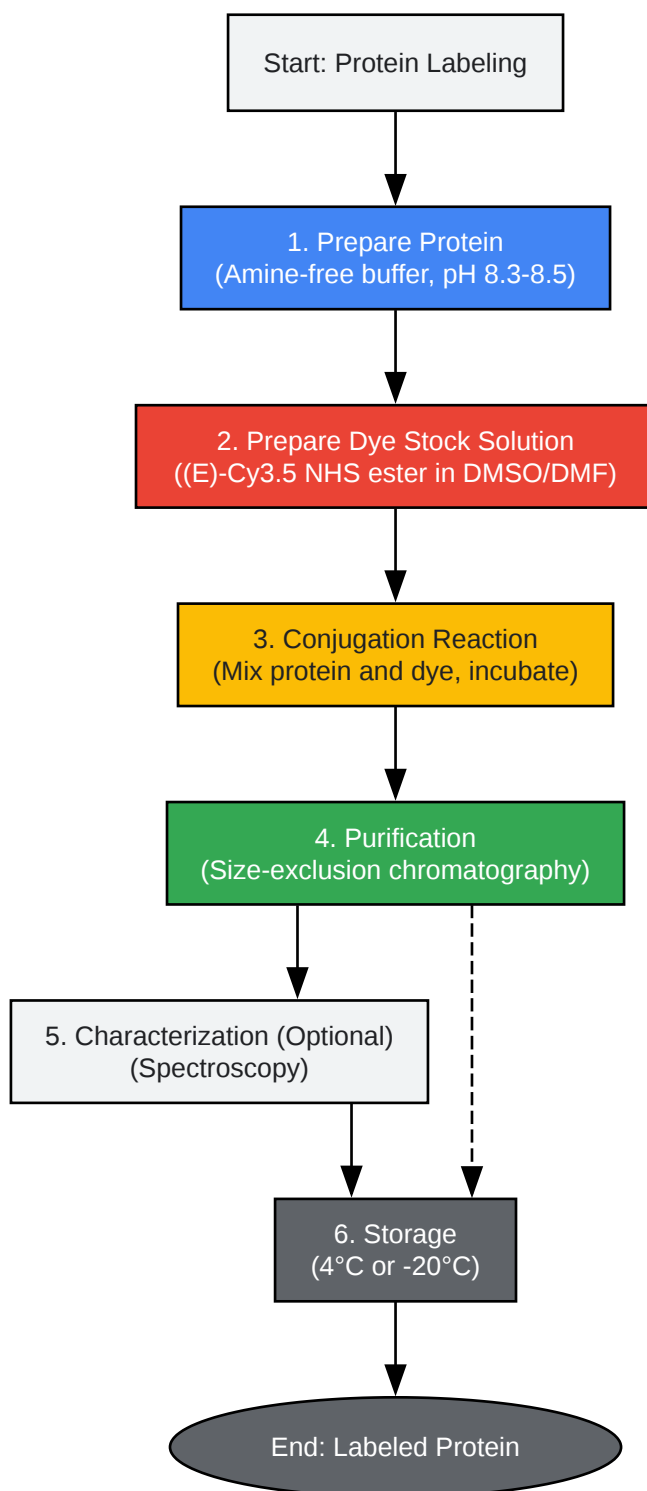


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Workflow for selecting a Cy3.5 filter set.

General Protein Labeling Workflow

The diagram below outlines the key steps involved in labeling a protein with an **(E)-Cyanine 3.5 chloride** NHS ester.



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Protein labeling with Cy3.5 NHS ester.

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